

Unveiling 1,1,1,3-Tetrachloroheptane: A Historical and Technical Guide

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Compound of Interest

Compound Name: 1,1,1,3-Tetrachloroheptane

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Introduction

This technical guide provides an in-depth exploration of the historical context, synthesis, and physicochemical properties of **1,1,1,3-tetrachloroheptane**. This compound, a polychlorinated n-alkane (PCA), holds a unique position in the landscape of chemical research, primarily emerging from specialized academic investigations into novel catalytic processes rather than widespread industrial application. Its discovery and synthesis are intrinsically linked to advancements in organometallic catalysis, specifically the radical addition of carbon tetrachloride to alkenes. This document serves as a comprehensive resource, offering detailed experimental protocols, quantitative data, and a visualization of the reaction pathway to support further research and application in relevant fields.

Historical Context and Discovery

The documented emergence of **1,1,1,3-tetrachloroheptane** in scientific literature is a relatively recent development, primarily associated with academic explorations of catalytic reactions.^[1] Unlike many chlorinated hydrocarbons with a long history of industrial use, **1,1,1,3-tetrachloroheptane**'s discovery is a direct outcome of modern research into the catalytic activity of dimolybdenum complexes.

A pivotal study by Rej and colleagues in 2016 marked the first significant report of the synthesis of **1,1,1,3-tetrachloroheptane**.^[2] The research focused on the use of mixed ligated

tris(amidinate)dimolybdenum complexes as catalysts for the radical addition of carbon tetrachloride (CCl_4) to 1-hexene.^[2] This investigation demonstrated the efficacy of these novel catalytic systems, with **1,1,1,3-tetrachloroheptane** being the resulting product molecule.^{[1][2]} Therefore, the "discovery" of this compound is more accurately described as its first intentional and well-characterized synthesis, showcasing the power of tailored catalysts to achieve specific chemical transformations.

Structurally, **1,1,1,3-tetrachloroheptane** is classified as a "very-short-chain chlorinated paraffin" (vSCCP), a subgroup of polychlorinated n-alkanes (PCAs).^[1] Its seven-carbon backbone with four chlorine substituents, three on the first carbon and one on the third, gives it distinct chemical properties.^[1] The chiral center at the C3 position also implies the existence of stereoisomers.^[1]

Physicochemical Properties

Quantitative data for **1,1,1,3-tetrachloroheptane** is not extensively documented in publicly available databases. The following table summarizes the computed properties available from the PubChem database for a compound identified as tetrachloroheptane, which, based on its molecular formula, corresponds to **1,1,1,3-tetrachloroheptane**. It is important to note that these are computationally derived and may differ from experimentally determined values.

Property	Value	Source
Molecular Formula	$\text{C}_7\text{H}_{12}\text{Cl}_4$	PubChem
Molecular Weight	238.0 g/mol	PubChem
XLogP3	5.1	PubChem
Exact Mass	235.969311 Da	PubChem
Monoisotopic Mass	235.969311 Da	PubChem
Topological Polar Surface Area	0 \AA^2	PubChem
Heavy Atom Count	11	PubChem
Complexity	97.1	PubChem

Table 1: Computed Physicochemical Properties of Tetrachloroheptane.^[1]

Experimental Protocols

The seminal method for the synthesis of **1,1,1,3-tetrachloroheptane** is the catalytic radical addition of carbon tetrachloride to 1-hexene, as detailed by Rej et al. (2016). The following protocol is based on their work.

Synthesis of 1,1,1,3-Tetrachloroheptane via Catalytic Radical Addition

Materials:

- Mixed ligated tris(amidinate)dimolybdenum complex catalyst (e.g., $[\text{Mo}_2(\text{DAniF})_3(\text{OAc})]$)
- Carbon tetrachloride (CCl_4)
- 1-Hexene
- Anhydrous toluene (solvent)
- Internal standard (e.g., naphthalene) for GC analysis

Procedure:

- In a glovebox, a Schlenk tube is charged with the dimolybdenum catalyst (e.g., 0.015 mmol, 1.0 mol %).
- Anhydrous toluene (1.0 mL) is added to dissolve the catalyst.
- 1-Hexene (1.5 mmol) and an internal standard are added to the solution.
- Carbon tetrachloride (3.0 mmol) is then added to the reaction mixture.
- The Schlenk tube is sealed and the reaction mixture is stirred at a controlled temperature (e.g., 80 °C).
- The progress of the reaction is monitored by gas chromatography (GC) by taking aliquots from the reaction mixture at regular intervals.

- Upon completion, the reaction mixture is cooled to room temperature.
- The product, **1,1,1,3-tetrachloroheptane**, can be isolated and purified using standard techniques such as column chromatography on silica gel.

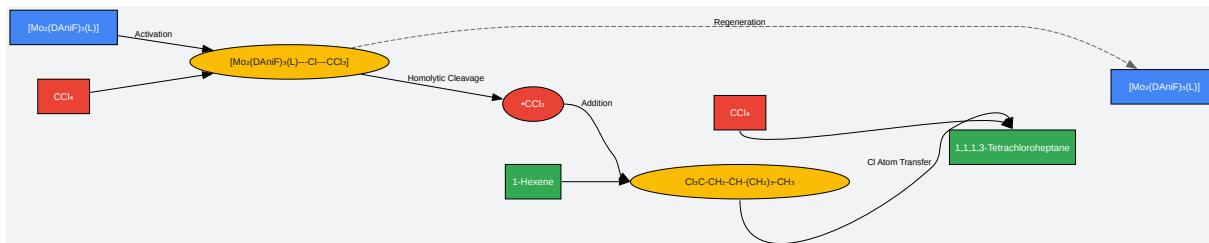
Characterization:

The identity and purity of the synthesized **1,1,1,3-tetrachloroheptane** can be confirmed by spectroscopic methods, including:

- ^1H NMR Spectroscopy: To determine the proton environment in the molecule.
- ^{13}C NMR Spectroscopy: To identify the number and types of carbon atoms.
- Gas Chromatography-Mass Spectrometry (GC-MS): To confirm the molecular weight and fragmentation pattern.

Reaction Pathway and Mechanism

The catalytic cycle for the radical addition of CCl_4 to 1-hexene, mediated by the dimolybdenum complex, is a key aspect of this synthesis. The proposed mechanism involves the activation of the C-Cl bond in carbon tetrachloride by the catalyst to generate a trichloromethyl radical ($\bullet\text{CCl}_3$). This radical then adds to the double bond of 1-hexene, followed by a chlorine atom transfer from another molecule of CCl_4 to yield the final product and regenerate the radical species, thus propagating the chain reaction.



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Catalytic Radical Addition Pathway.

Conclusion

The discovery and synthesis of **1,1,1,3-tetrachloroheptane** are a testament to the ongoing advancements in catalytic chemistry. While not a compound of widespread historical significance, its emergence from targeted academic research highlights the potential for developing novel molecules with specific functionalities. This technical guide provides a foundational understanding of its historical context, a detailed experimental protocol for its synthesis, and the available physicochemical data. It is anticipated that this information will be a valuable resource for researchers and scientists in the fields of organic synthesis, catalysis, and drug development, potentially inspiring further investigation into the applications of this and related chlorinated alkanes.

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